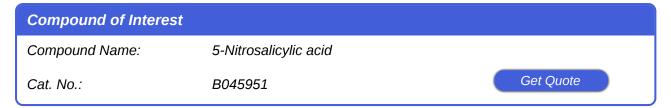


Solubility of 5-Nitrosalicylic acid in ethanol, water, and other organic solvents.

Author: BenchChem Technical Support Team. Date: December 2025



Solubility Profile of 5-Nitrosalicylic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **5-Nitrosalicylic acid** in water, ethanol, and other common organic solvents. The data presented is critical for process development, formulation design, and purification strategies in the pharmaceutical and chemical industries.

Core Concepts in Solubility

5-Nitrosalicylic acid (5-NSA), a key intermediate in the synthesis of pharmaceuticals like Mesalazine, exhibits varied solubility depending on the solvent's properties.[1] Its solubility is influenced by factors such as temperature, pH, and the polarity of the solvent.[2] Generally, **5-Nitrosalicylic acid** is slightly soluble in water but demonstrates higher solubility in organic solvents.[3][4]

The solubility of **5-Nitrosalicylic acid** tends to increase with rising temperatures across various solvents.[5][6] This behavior is crucial for crystallization and purification processes.

Quantitative Solubility Data



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The following table summarizes the mole fraction solubility (x) of **5-Nitrosalicylic acid** in various solvents at different temperatures. This data is primarily derived from studies employing the isothermal shake-flask method.



Solvent	Temperature (K)	Mole Fraction Solubility (x * 10^2)
Water	288.15	0.0129
293.15	0.0142	
298.15	0.0153	<u> </u>
303.15	0.0160	
308.15	0.0163	
313.15	0.0165	
318.15	0.0175	
323.15	0.0185	
Ethanol	278.15	0.443
283.15	0.526	
288.15	0.627	
293.15	0.749	
298.15	0.895	
303.15	1.070	
308.15	1.281	
313.15	1.533	
318.15	1.835	
323.15	2.196	
Methanol	278.15	0.741
283.15	0.876	
288.15	1.038	
293.15	1.233	
298.15	1.467	



303.15	1.746	-
308.15	2.079	-
313.15	2.476	•
318.15	2.949	-
323.15	3.513	-
Ethyl Acetate	278.15	0.288
283.15	0.342	
288.15	0.409	
293.15	0.490	
298.15	0.588	-
303.15	0.706	
308.15	0.849	-
313.15	1.021	-
318.15	1.226	
323.15	1.474	
Acetonitrile	278.15	1.045
283.15	1.221	
288.15	1.428	
293.15	1.671	_
298.15	1.956	_
303.15	2.291	_
308.15	2.684	_
313.15	3.146	-
318.15	3.691	-
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323.15	4.336	
N,N-Dimethylformamide (DMF)	278.15	2.981
283.15	3.425	
288.15	3.923	
293.15	4.484	
298.15	5.118	
303.15	5.834	
308.15	6.645	
313.15	7.565	
318.15	8.609	
323.15	9.796	
N-Methyl-2-pyrrolidone (NMP)	278.15	4.417
283.15	5.021	
288.15	5.694	
288.15 293.15		
	5.694	
293.15	5.694 6.446	
293.15 298.15	5.694 6.446 7.288	
293.15 298.15 303.15	5.694 6.446 7.288 8.233	
293.15 298.15 303.15 308.15	5.694 6.446 7.288 8.233 9.295	
293.15 298.15 303.15 308.15 313.15	5.694 6.446 7.288 8.233 9.295 10.491	
293.15 298.15 303.15 308.15 313.15 318.15	5.694 6.446 7.288 8.233 9.295 10.491 11.840	0.252
293.15 298.15 303.15 308.15 313.15 318.15 323.15	5.694 6.446 7.288 8.233 9.295 10.491 11.840 13.363	0.252
293.15 298.15 303.15 308.15 313.15 318.15 323.15 n-Propanol	5.694 6.446 7.288 8.233 9.295 10.491 11.840 13.363 278.15	0.252



293.15	0.432	-
298.15	0.518	•
303.15	0.623	-
308.15	0.751	-
313.15	0.906	-
318.15	1.094	-
323.15	1.322	-
Isopropanol	278.15	0.320
283.15	0.380	
288.15	0.453	-
293.15	0.542	•
298.15	0.649	-
303.15	0.779	-
308.15	0.938	-
313.15	1.132	-
318.15	1.368	-
323.15	1.654	-
n-Butanol	278.15	0.178
283.15	0.214	
288.15	0.257	-
293.15	0.310	•
298.15	0.374	-
303.15	0.452	-
308.15	0.547	-
		-



		_
313.15	0.662	
318.15	0.801	-
323.15	0.971	-
Isobutanol	278.15	0.158
283.15	0.190	
288.15	0.228	
293.15	0.275	
298.15	0.332	
303.15	0.402	
308.15	0.487	-
313.15	0.590	-
318.15	0.716	-
323.15	0.869	-
1,4-Dioxane	288.15	3.593
293.15	4.148	
298.15	4.787	_
303.15	5.519	_
308.15	6.357	_
313.15	7.316	-
318.15	8.414	-
323.15	9.673	-
Ethylene Glycol	288.15	0.053
293.15	0.063	
298.15	0.075	•



303.15	0.090
308.15	0.108
313.15	0.129
318.15	0.155
323.15	0.187

Data compiled from the Journal of Chemical & Engineering Data.[5]

Solubility Order at 298.15 K: NMP > DMF > 1,4-Dioxane > Acetonitrile > Methanol > Ethanol > Isopropanol > n-Propanol > Ethyl Acetate > n-Butanol > Isobutanol > Ethylene Glycol > Water. [5]

Experimental Protocols

The determination of solubility is a fundamental experimental procedure. A widely accepted and utilized method is the isothermal shake-flask method.[5][7]

Isothermal Shake-Flask Method for Solubility Determination

This method involves achieving a state of equilibrium between the solid solute and the solvent at a constant temperature.

Apparatus:

- Jacketed glass vessel
- Magnetic stirrer
- Thermostatic water bath
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system



Procedure:

- Preparation: An excess amount of 5-Nitrosalicylic acid is added to a known volume of the selected solvent in the jacketed glass vessel.
- Equilibration: The vessel is sealed and placed in a thermostatic water bath to maintain a constant temperature. The mixture is continuously agitated using a magnetic stirrer for a sufficient period to ensure equilibrium is reached.
- Sampling: Once equilibrium is established, stirring is stopped, and the suspension is allowed to settle. A sample of the supernatant liquid is withdrawn using a pre-heated or pre-cooled syringe to maintain the experimental temperature.
- Filtration: The withdrawn sample is immediately filtered through a syringe filter (typically 0.45 μm) to remove any undissolved solid particles.
- Analysis: The filtrate is then diluted with a suitable solvent, and the concentration of 5-Nitrosalicylic acid is determined using a validated analytical technique, such as HPLC.
- Calculation: The mole fraction solubility is calculated from the determined concentration.

This procedure is repeated at various temperatures to obtain a solubility curve.

Visualizations

The following diagram illustrates the logical workflow for determining the solubility of a compound using the shake-flask method.



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Caption: Workflow for experimental solubility determination.



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